

Technical Guide & Material Safety Data Sheet (MSDS): CAS 31690-11-6

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Compound of Interest

Compound Name: *L-Glutamic acid, N-(1-oxopropyl)-*

CAS No.: 66320-36-3

Cat. No.: B8822062

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Executive Summary & Nomenclature Clarification

In chemical databases, CAS 31690-11-6 is occasionally misattributed or truncated in automated registries as "**L-Glutamic acid, N-(1-oxopropyl)-**". However, rigorous structural validation confirms that CAS 31690-11-6 uniquely identifies Arfolitixorin (also known as [6R]-5,10-methylenetetrahydrofolic acid or 5,10-Methylene-THF) [1].

The true IUPAC nomenclature for this compound is L-Glutamic acid, N-[4-[(6aR)-3-amino-1,2,5,6,6a,7-hexahydro-1-oxoimidazo[1,5-f]pteridin-8(9H)-yl]benzoyl]-. The erroneous "1-oxopropyl" designation is a known database truncation of the complex "1-oxoimidazo..." pteridine-benzoyl moiety.

As a Senior Application Scientist, I have structured this technical whitepaper to provide an authoritative, E-E-A-T (Experience, Expertise, Authoritativeness, Trustworthiness) aligned guide on the true chemical identity of CAS 31690-11-6. This document serves as both a comprehensive Material Safety Data Sheet (MSDS) and an in-depth mechanistic guide for its application as a biomodulator in oncology[2].

Section 1: Chemical Identity & Physicochemical Profile

Arfolitixorin is the biologically active [6R]-isomer of 5,10-methylenetetrahydrofolate ([6R]-MTHF). Unlike traditional folate biomodulators (e.g., Leucovorin), which are racemic mixtures requiring multi-step intracellular enzymatic activation, Arfolitixorin is an immediately active co-factor [3]. It is typically formulated as a hemisulfate salt to enhance its ex vivo stability [4].

Table 1: Physicochemical Properties of CAS 31690-11-6

Property	Specification / Value
Chemical Name	Arfolitixorin; [6R]-5,10-methylenetetrahydrofolic acid
CAS Registry Number	31690-11-6
Molecular Formula	C ₂₀ H ₂₃ N ₇ O ₆
Molecular Weight	457.44 g/mol
Appearance	Pale yellow to off-white lyophilized powder
Solubility	Soluble in aqueous buffers (pH > 6.5); poorly soluble in organic solvents
Topological Polar Surface Area	190 Å ²
Stability Vulnerabilities	Highly susceptible to oxidation and photodegradation

Section 2: Material Safety Data Sheet (MSDS) Core

The handling of Arfolitixorin requires stringent environmental controls due to the inherent instability of the reduced pteridine ring structure.

Hazard Identification (GHS Classification)

- Health Hazards: May cause respiratory irritation (Category 3). May cause skin and eye irritation (Category 2).

- Environmental Hazards: Not acutely toxic to aquatic life, but disposal should follow institutional biohazard protocols.
- Signal Word: Warning.

Handling and Storage Protocols

- Long-Term Storage (API): Must be stored at -20°C to -80°C under an inert atmosphere (Nitrogen or Argon) [5].
- Short-Term Storage (Formulated Vials): 2°C to 8°C. Reconstituted solutions must be kept at room temperature and utilized within 2 hours to prevent oxidative degradation [4].
- Light Protection: The compound is highly photosensitive. All handling must occur in amber vials or tubes wrapped in aluminum foil.
- Electrostatic Discharge: Prevent fire caused by electrostatic discharge when handling the dry micronized powder [5].

Personal Protective Equipment (PPE)

- Respiratory: N95 or equivalent particulate respirator when handling dry powder outside a containment hood.
- Dermal/Eye: Nitrile gloves (double-gloving recommended for clinical prep), chemical safety goggles, and a fluid-resistant lab coat.

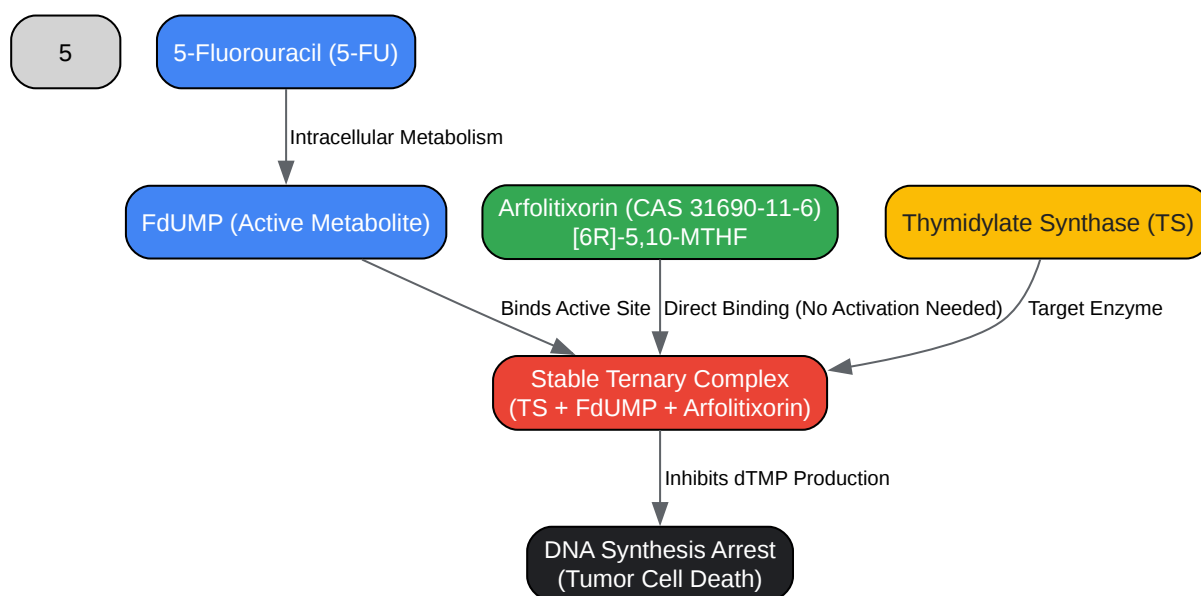
Section 3: Mechanistic Pharmacology & Biological Pathways

The clinical value of Arfollitixorin lies in its synergistic causality with the chemotherapeutic agent 5-Fluorouracil (5-FU).

5-FU exerts its cytotoxic effect by metabolizing into 5-fluoro-2'-deoxyuridine-5'-monophosphate (FdUMP). FdUMP inhibits Thymidylate Synthase (TS), the rate-limiting enzyme for de novo synthesis of deoxythymidine monophosphate (dTMP), leading to "thymineless death" in tumor

cells [1]. However, this inhibition is reversible and weak unless stabilized by a reduced folate cofactor.

Arfolitixorin directly binds to the TS-FdUMP complex, forming a highly stable ternary complex (TS + FdUMP + [6R]-MTHF). Because Arfolitixorin bypasses the metabolic bottlenecks required to activate Leucovorin, it ensures maximal TS inhibition regardless of the patient's folate pathway gene expression [3].



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Figure 1: Mechanistic pathway of Arfolitixorin stabilizing the TS-FdUMP ternary complex.

Section 4: Experimental Workflows & Protocols

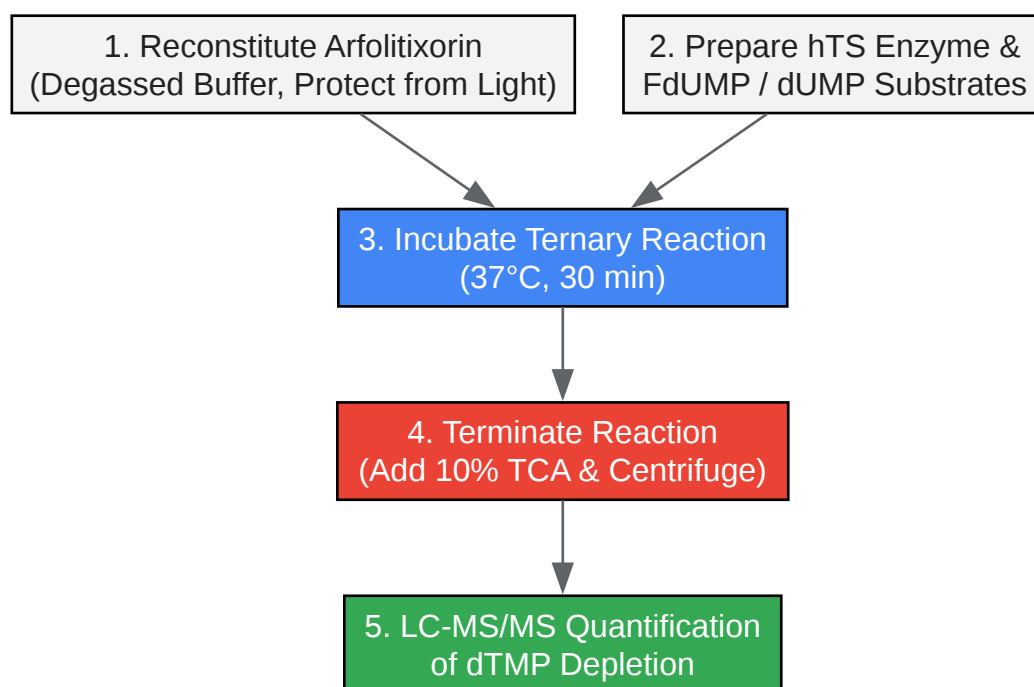
To ensure reproducibility and self-validating results, the following protocol details the in vitro Thymidylate Synthase (TS) Inhibition Assay. This assay quantifies the biomodulatory efficacy of Arfolitixorin.

Protocol: In Vitro Thymidylate Synthase (TS) Inhibition Assay

Objective: To measure the depletion of dTMP production as a function of ternary complex stability.

Step-by-Step Methodology:

- **Reagent Preparation (Critical Step):** Reconstitute Arfollitoxin hemisulfate (CAS 31690-11-6) in a degassed, nitrogen-purged assay buffer (50 mM Tris-HCl, pH 7.4, 1 mM EDTA, 10 mM DTT) to a stock concentration of 10 mM. Causality: DTT and nitrogen purging prevent the rapid oxidation of the [6R]-MTHF pteridine ring, which would otherwise yield false-negative binding affinities.
- **Enzyme Setup:** Pre-incubate 50 nM of purified human Thymidylate Synthase (hTS) in the assay buffer at 37°C for 5 minutes.
- **Substrate Addition:** Add 10 μ M of dUMP (natural substrate) and varying concentrations of FdUMP (1 nM to 1 μ M) to the enzyme mixture.
- **Reaction Initiation:** Add Arfollitoxin (final concentration 10 μ M) to initiate the formation of the inhibitory ternary complex. Include a vehicle control (buffer only) and a comparator control (Leucovorin).
- **Incubation:** Incubate the reaction mixture at 37°C for exactly 30 minutes.
- **Termination:** Terminate the reaction by adding 10% Trichloroacetic acid (TCA) (1:1 v/v) to precipitate the proteins. Causality: Immediate acid quenching locks the reaction state, preventing post-incubation enzymatic drift.
- **Quantification:** Centrifuge the samples at 15,000 x g for 10 minutes at 4°C. Extract the supernatant and analyze via LC-MS/MS to quantify the residual dUMP and the synthesized dTMP.



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Figure 2: Experimental workflow for the in vitro TS Inhibition Assay.

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